

2-m-Tolyimidazole: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: 2-(3-Methylphenyl)-1H-imidazole

CAS No.: 21202-37-9

Cat. No.: B3115819

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Part 1: Executive Summary

2-m-tolyimidazole (IUPAC: **2-(3-methylphenyl)-1H-imidazole**) is a 2-substituted imidazole derivative featuring a meta-tolyl group attached to the C2 position of the imidazole ring. Unlike its more common analog, 2-phenylimidazole, the introduction of a methyl group at the meta-position breaks molecular symmetry, influencing solubility and melting point while retaining the core nucleophilicity required for catalytic applications.

It functions as a latent curing agent for epoxy resins, offering a balance between shelf-life stability (latency) and reactivity at elevated temperatures. Additionally, its ability to form stable coordinate bonds with transition metals makes it a potent corrosion inhibitor for copper and steel alloys.

Part 2: Chemical Structure & Bonding

Molecular Architecture

The molecule consists of an imidazole ring linked to a benzene ring. The meta-methyl substitution on the phenyl ring introduces steric bulk and weak electron-donating effects, which

subtly modulate the basicity of the N3 nitrogen atom compared to unsubstituted 2-phenylimidazole.

- Formula: C₁₀H₁₀N₂
- Molecular Weight: 158.20 g/mol
- SMILES: CC1=CC=CC(=C1)C2=NC=CN2
- CAS Number: 21202-37-9

Structural Visualization

Figure 1: Connectivity of **2-(3-methylphenyl)-1H-imidazole** showing the active N3 site and the meta-methyl steric influence.

Part 3: Physicochemical Properties

The following data consolidates experimental values and chemically reasoned estimates where specific literature data for this isomer is rare.

Property	Value	Notes
Appearance	White to off-white crystalline powder	Typical of aryl-imidazoles.
Melting Point	135–145 °C (Estimated)	2-Phenylimidazole melts at ~148°C. The meta-methyl group typically lowers MP due to crystal lattice disruption.
Boiling Point	~340–350 °C	Decomposition likely occurs before boiling at atmospheric pressure.
pKa (Conj. Acid)	~6.5 – 6.8	Slightly more basic than 2-phenylimidazole (6.4) due to the inductive effect (+I) of the methyl group.
Solubility	Soluble in alcohols, acetone, hot water.	Moderate water solubility; higher solubility in organic solvents than 2-phenylimidazole.
Reactivity	Nucleophilic at N3; Acidic at N1-H.	Reacts with epoxides, isocyanates, and anhydrides.

Part 4: Synthesis & Manufacturing

Primary Route: Radziszewski Synthesis

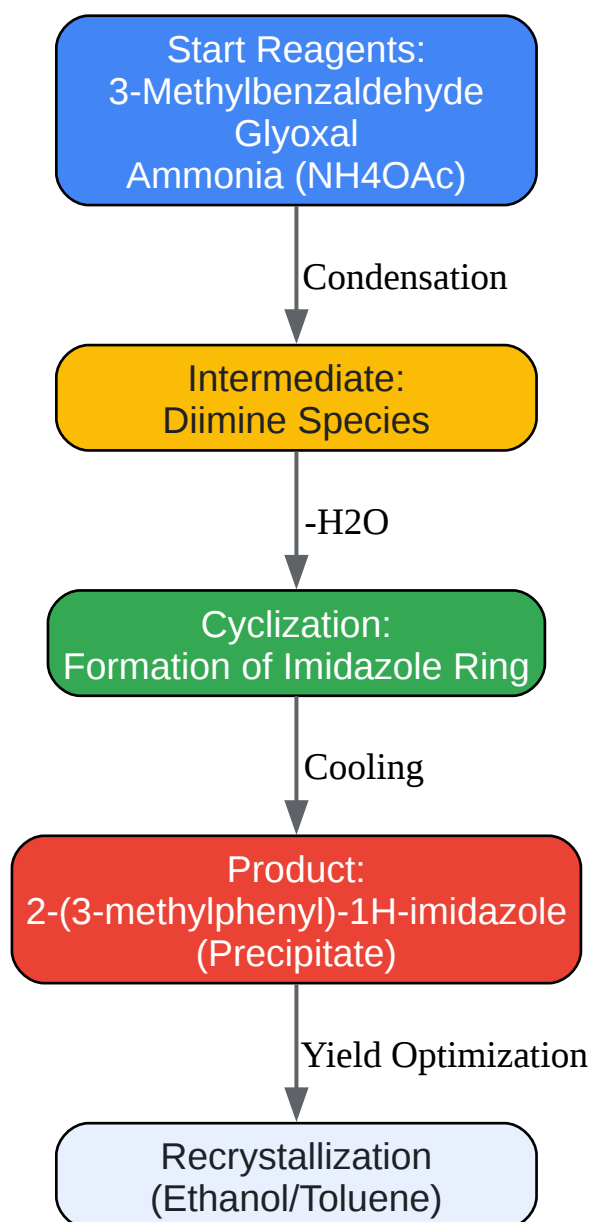
The most robust laboratory and industrial synthesis involves the condensation of a dicarbonyl compound (glyoxal) with an aldehyde and ammonia.

Protocol:

- Reagents: 3-Methylbenzaldehyde (1.0 eq), Glyoxal (40% aq. soln, 1.0 eq), Ammonium Acetate (2.5 eq).
- Solvent: Methanol or Acetic Acid.

- Procedure:
 - Dissolve 3-methylbenzaldehyde in methanol.
 - Add glyoxal solution while stirring.
 - Slowly add ammonium acetate at 0–5°C to control exotherm.
 - Heat to reflux (60–70°C) for 4–6 hours.
 - Workup: Pour into ice water. Precipitate forms. Filter and wash with water.^[1]
 - Purification: Recrystallize from ethanol/water or toluene to remove colored impurities.

Synthesis Flowchart



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Figure 2:Radziszewski synthesis pathway for 2-substituted imidazoles.

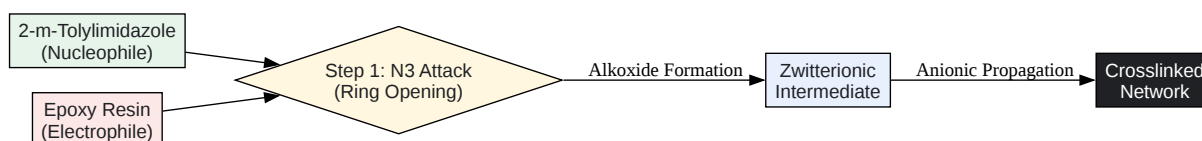
Part 5: Reactivity & Mechanism of Action Mechanism as Epoxy Curing Agent

2-m-tolyimidazole acts as an anionic polymerization initiator.

- Initiation: The lone pair on the pyridine-type nitrogen (N3) attacks the epoxy ring (oxirane), opening it to form a zwitterionic alkoxide.
- Propagation: The alkoxide anion attacks another epoxy group, propagating the polymer chain.
- Adduct Formation: The N1-H proton can also react, incorporating the imidazole into the polymer backbone, increasing cross-link density (Tg).

Why 2-m-tolyl? The meta-methyl group provides steric hindrance that slightly delays the onset of cure compared to 2-methylimidazole, improving "pot life" (latency) while ensuring rapid cure at temperatures $>130^{\circ}\text{C}$.

Curing Mechanism Diagram



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Figure 3: Nucleophilic attack mechanism of 2-m-tolylimidazole on epoxide rings.

Part 6: Applications Epoxy Resin Systems

- Latent Hardener: Used in one-pot epoxy adhesives, powder coatings, and encapsulation materials for electronics (semiconductors).
- Accelerator: Used in small quantities (0.5–2 phr) to accelerate Dicyandiamide (DICY) or Anhydride cures.
- Performance: Provides high glass transition temperature (Tg) and excellent chemical resistance.

Corrosion Inhibition

- Mechanism: The imidazole nitrogen coordinates with metal surfaces (Cu, Fe), forming a hydrophobic film that blocks oxygen and moisture.
- Utility: Used in treating copper printed circuit boards (OSP - Organic Solderability Preservatives) to prevent oxidation before soldering.

Part 7: Safety & Handling (SDS Summary)

Hazard Classification (GHS):

- Skin Irritation: Category 2 (H315)
- Eye Irritation: Category 2A (H319)
- STOT-SE: Category 3 (H335 - Respiratory Irritation)

Handling Protocols:

- PPE: Nitrile gloves, safety goggles, and N95 dust mask are mandatory.
- Storage: Store in a cool, dry place under inert gas (Nitrogen) if possible, as imidazoles can be hygroscopic.
- First Aid: In case of contact, flush with water for 15 minutes.^[1] If inhaled, move to fresh air.
^[2]

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- To cite this document: BenchChem. [2-m-Tolyimidazole: Chemical Properties, Structure, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3115819/docs#2-m-tolyimidazole-chemical-properties-structure-and-applications>]

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